

# Synthesis of Erythro-cannabisin H for Research Applications

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## Compound of Interest

Compound Name: Erythro-cannabisin H

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This document provides detailed application notes and protocols for the proposed synthesis of **Erythro-cannabisin H**, a naturally occurring phenolic amide. Due to the limited availability of a published synthetic route, this protocol is based on established synthetic methodologies for structurally related compounds. The information herein is intended to guide research efforts in obtaining this compound for further investigation of its biological properties.

## Chemical Structure and Properties

**Erythro-cannabisin H** is a complex phenolic amide with the following chemical properties:

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>31</sub> NO <sub>8</sub>
Molecular Weight	509.5 g/mol
IUPAC Name	(E)-3-[4-[(1S,2S)-1,3-dihydroxy-1-(4-hydroxy-3-methoxyphenyl)propan-2-yl]oxy-3-methoxyphenyl]-N-[2-(4-hydroxyphenyl)ethyl]prop-2-enamide <sup>[1]</sup>

## Proposed Synthesis of Erythro-cannabisin H

The proposed retrosynthetic analysis of **Erythro-canabisine H** suggests a convergent synthesis strategy. The key disconnection is the amide bond, leading to two main fragments: a protected ferulic acid derivative 1 and protected tyramine 2. A plausible synthetic route is outlined below.

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## References

- 1. Elucidating the modes of incorporation of the ferulic acid amides feruloyltyramine and feruloyloctopamine into the lignin-suberin fraction of potato periderms - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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